

Technical Overview of 4-(2-Propenyl)benzoic Acid

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Compound of Interest

Compound Name: 4-(2-Propenyl)benzoic acid

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This document provides a concise technical summary of the fundamental physicochemical properties of **4-(2-Propenyl)benzoic acid**, a compound of interest in organic synthesis and medicinal chemistry.

Physicochemical Data

The core molecular properties of **4-(2-Propenyl)benzoic acid** are summarized below. These values are essential for experimental design, analytical method development, and computational modeling.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1][2][3][4]
Molecular Weight	162.19 g/mol	[1][4]
Monoisotopic Mass	162.068079557 Da	[5]
Physical Form	Solid	[1]
CAS Registry Number	1076-99-9	[2]

Compound Identification

For unambiguous identification and literature cross-referencing, the following identifiers are provided:

Identifier Type	Identifier
InChI Key	YBCFIVNTXHMQGZ-UHFFFAOYSA-N
SMILES	OC(=O)c1ccc(CC=C)cc1
MDL Number	MFCD02259925

Methodology for Molecular Weight Determination

The molecular weight of a chemical compound is a fundamental property derived from its molecular formula and the atomic weights of its constituent elements. The protocol for this determination is standardized and follows the principles outlined by the International Union of Pure and Applied Chemistry (IUPAC).

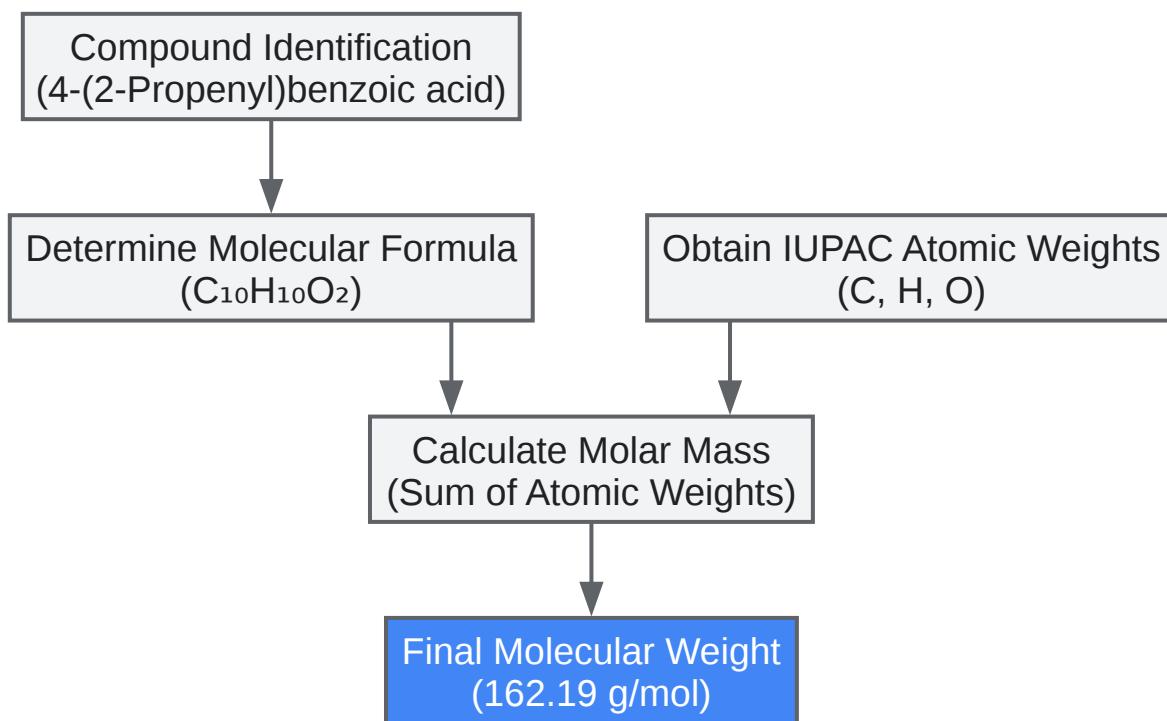
Experimental Protocol: Calculation of Molecular Weight

- Establish the Molecular Formula: The first step is to determine the precise molecular formula of the compound. For **4-(2-Propenyl)benzoic acid**, the established formula is $C_{10}H_{10}O_2$ ^[1] [2][3][4]. This indicates that each molecule contains 10 carbon atoms, 10 hydrogen atoms, and 2 oxygen atoms.
- Obtain Standard Atomic Weights: The standard atomic weights for each element are sourced from the IUPAC Periodic Table of the Elements.
 - Carbon (C): 12.011 u
 - Hydrogen (H): 1.008 u
 - Oxygen (O): 15.999 u
- Calculate Total Mass for Each Element: The number of atoms of each element is multiplied by its standard atomic weight.
 - Total Mass of Carbon = 10 atoms \times 12.011 u/atom = 120.11 u

- Total Mass of Hydrogen = $10 \text{ atoms} \times 1.008 \text{ u/atom} = 10.08 \text{ u}$
- Total Mass of Oxygen = $2 \text{ atoms} \times 15.999 \text{ u/atom} = 31.998 \text{ u}$
- Summation for Molecular Weight: The total masses of each constituent element are summed to yield the molecular weight of the compound.
 - Molecular Weight = $120.11 \text{ u} + 10.08 \text{ u} + 31.998 \text{ u} = 162.188 \text{ u}$
- Conversion to Molar Mass: The calculated molecular weight in atomic mass units (u) is numerically equivalent to the molar mass in grams per mole (g/mol). The value is typically rounded for practical use.
 - Molar Mass $\approx 162.19 \text{ g/mol}$ [1][4].

Logical Workflow for Property Determination

The process of identifying and calculating the key molecular properties of a compound follows a clear and logical progression, from initial identification to final calculation.



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Caption: Workflow for Molecular Weight Calculation.

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